

# Application Notes and Protocols for Mixed Europium-152/Europium-154 Calibration Sources

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## Compound of Interest

Compound Name: *Europium-154*

Cat. No.: *B1207240*

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## Introduction

Mixed Europium-152 ( $^{152}\text{Eu}$ ) and **Europium-154** ( $^{154}\text{Eu}$ ) sources are invaluable tools in the field of gamma-ray spectrometry. Their long half-lives and the emission of multiple, well-characterized gamma rays over a wide energy range make them ideal for the accurate energy and efficiency calibration of high-purity germanium (HPGe) detectors.[1][2][3] This is a critical procedure in various applications, including environmental monitoring, radiological safety, nuclear research, and the quantitative analysis of radiolabeled compounds in drug development.[2][4]

This document provides detailed application notes and experimental protocols for the use of mixed  $^{152}\text{Eu}/^{154}\text{Eu}$  sources in the calibration of gamma-ray spectrometers.

## Properties of $^{152}\text{Eu}$ and $^{154}\text{Eu}$

Both  $^{152}\text{Eu}$  and  $^{154}\text{Eu}$  are artificially produced radioisotopes.[2]  $^{152}\text{Eu}$  has a half-life of approximately 13.5 years and decays through both beta emission and electron capture, resulting in a complex spectrum of gamma rays.[2][5]  $^{154}\text{Eu}$  has a half-life of about 8.6 years and also decays via beta emission and electron capture.[6][7] The combination of these two isotopes in a single source provides a series of prominent gamma-ray lines spanning from

approximately 121 keV to over 1596 keV, which is essential for a comprehensive detector calibration.

## Data Presentation: Nuclear Decay Data for $^{152}\text{Eu}$ and $^{154}\text{Eu}$

The following table summarizes the key quantitative data for the major gamma-ray emissions from  $^{152}\text{Eu}$  and  $^{154}\text{Eu}$ , which are crucial for detector calibration.

Isotope	Half-Life (Years)	Gamma-ray Energy (keV)	Emission Probability (%)
$^{152}\text{Eu}$	13.517 (9)[5]	121.7817 (3)	28.41 (13)
244.6974 (8)	7.55 (4)		
344.2785 (12)	26.58 (12)		
411.1165 (12)	2.237 (10)		
443.965 (3)	3.14 (3)		
778.904 (2)	12.96 (6)		
867.380 (3)	4.23 (4)		
964.055 (4)	14.62 (6)		
1085.869 (4)	10.12 (5)		
1112.074 (4)	13.55 (6)		
1408.006 (5)	20.85 (9)		
$^{154}\text{Eu}$	8.601 (10)[6]	123.0706 (9)	40.4 (5)
247.9288 (7)	6.89 (7)		
591.755 (3)	4.95 (5)		
692.4205 (18)	1.79 (3)		
723.3014 (22)	20.1 (1)		
873.1834 (23)	12.2 (1)		
1004.725 (7)	17.9 (1)		
1274.429 (4)	34.8 (3)		
1596.4804 (28)	1.83 (2)		

Note: The uncertainties in the last digits are given in parentheses. Data sourced from the International Atomic Energy Agency (IAEA).[8]

## Experimental Protocols

### Protocol 1: Energy and Efficiency Calibration of an HPGe Detector

This protocol outlines the procedure for performing an energy and full-energy peak efficiency calibration of a high-purity germanium (HPGe) detector using a mixed  $^{152}\text{Eu}/^{154}\text{Eu}$  calibration source.

#### 1. Materials and Equipment:

- HPGe detector system (including detector, cryostat with liquid nitrogen, preamplifier, amplifier, and multichannel analyzer - MCA)
- Mixed  $^{152}\text{Eu}/^{154}\text{Eu}$  point source of known activity, traceable to a national standards laboratory.
- Source holder for reproducible positioning.
- Lead shielding to reduce background radiation.
- Gamma-ray spectrometry software (e.g., Genie 2000, Maestro, GammaVision).[4]

#### 2. Experimental Setup:

- Detector Preparation: Ensure the HPGe detector is cooled to its operating temperature with liquid nitrogen and has been stable for at least 24 hours.
- Source Placement: Place the mixed  $^{152}\text{Eu}/^{154}\text{Eu}$  source at a defined and reproducible distance from the detector's endcap. A distance of 10-15 cm is common to minimize coincidence summing effects.[9] The source should be centered on the detector axis.
- Shielding: Position the lead shielding around the detector and source to minimize background radiation.

#### 3. Data Acquisition:

- **Software Setup:** Launch the data acquisition software and configure the MCA settings (e.g., conversion gain, shaping time).
- **Background Spectrum:** Acquire a background spectrum for a period sufficient to obtain statistically significant data (typically several hours or overnight). This is crucial for accurate net peak area determination.
- **Source Spectrum Acquisition:**
  - Place the  $^{152}\text{Eu}/^{154}\text{Eu}$  source in the holder.
  - Record all relevant information in a logbook, including the start time, source identification, source-to-detector distance, and the filename for the spectrum.<sup>[4]</sup>
  - Acquire the gamma-ray spectrum for a time sufficient to achieve a low statistical uncertainty in the major photopeaks (e.g., less than 1% for the prominent peaks).

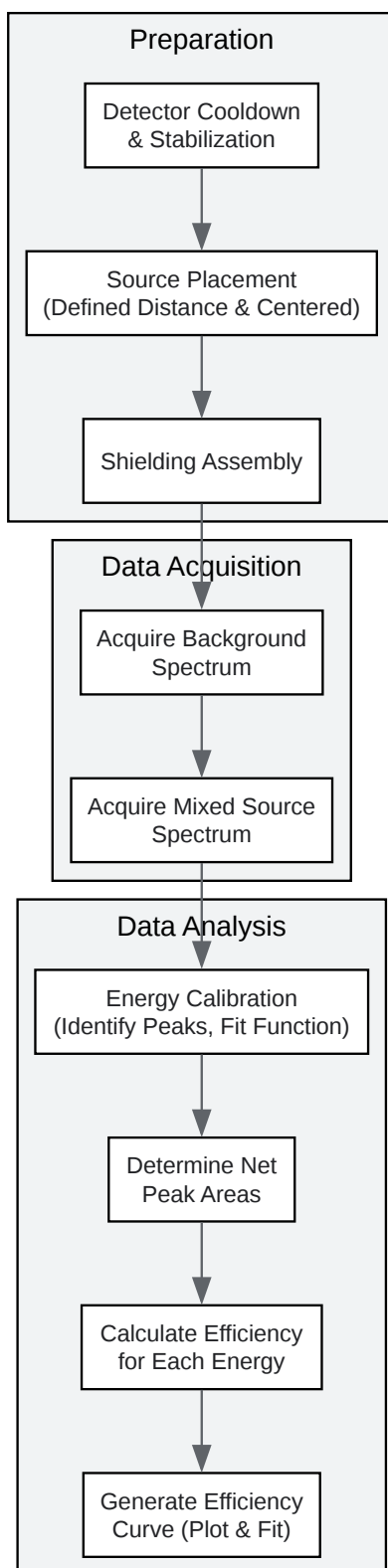
#### 4. Data Analysis:

- **Energy Calibration:**
  - Identify the prominent gamma-ray peaks from both  $^{152}\text{Eu}$  and  $^{154}\text{Eu}$  in the acquired spectrum.
  - Using the known energies from the data table, perform an energy calibration by fitting a polynomial function (typically linear or quadratic) to the peak centroid channel numbers versus their corresponding energies.
- **Peak Area Determination:**
  - For each of the major gamma-ray peaks listed in the data table, determine the net peak area (total counts in the peak minus the background continuum). This can be done using the analysis functions within the gamma-ray spectrometry software.
- **Efficiency Calculation:**
  - Calculate the full-energy peak efficiency ( $\epsilon$ ) for each gamma-ray energy using the following formula:  $\epsilon = N / (t * A * I_\gamma)$  Where:

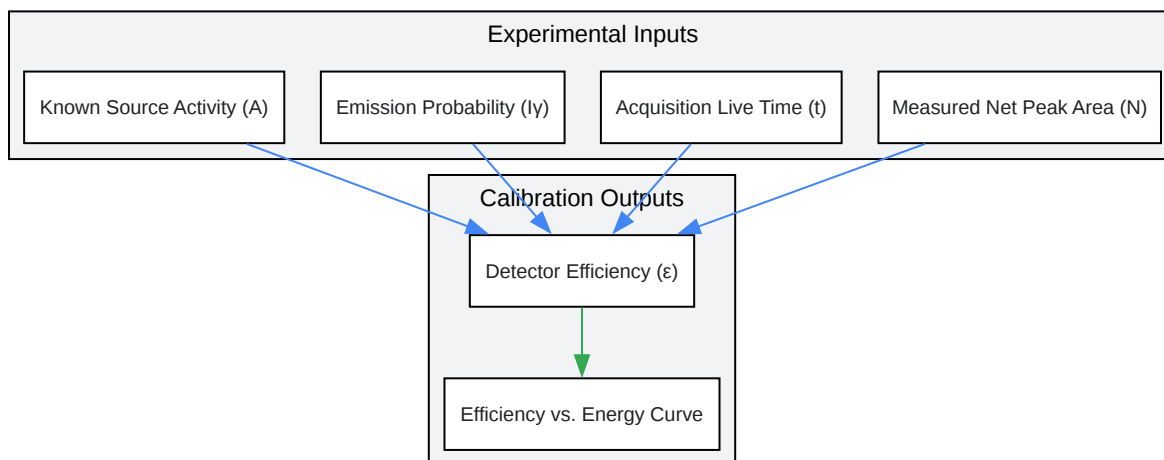
- $N$  = Net peak area (counts)
- $t$  = Live time of the acquisition (seconds)
- $A$  = Activity of the radionuclide in the source at the time of measurement (Bq), corrected for decay.
- $I_\gamma$  = Emission probability of the specific gamma ray.
- Efficiency Curve Generation:
  - Plot the calculated efficiencies as a function of gamma-ray energy.
  - Fit a suitable function (e.g., a polynomial in log-log scale) to the data points to generate the efficiency calibration curve for the detector at the specified geometry.

## Mandatory Visualization

### Diagram 1: Experimental Workflow for HPGe Detector Calibration



Relationship of parameters in detector efficiency calculation.

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